HPLC method for 4-Methylpyrazole-3-carboxylic acid analysis

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Compound of Interest

Compound Name:	*4-Methylpyrazole-3-carboxylic acid*
CAS No.:	*82231-51-4*
Cat. No.:	*B1240495*

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An Application Note on the Development and Validation of a Stability-Indicating HPLC Method for the Analysis of **4-Methylpyrazole-3-carboxylic Acid**

Authored by: A Senior Application Scientist

Abstract

This comprehensive application note details the development and validation of a precise, accurate, and robust stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **4-Methylpyrazole-3-carboxylic acid**. This compound is a key intermediate in the synthesis of various pharmaceutical agents, making its purity and quantification critical for drug development and quality control. The described method is tailored for researchers, scientists, and professionals in the pharmaceutical industry, providing not just a protocol, but also the scientific rationale behind the methodological choices, ensuring adaptability and troubleshooting capabilities.

Introduction and Scientific Rationale

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4-Methylpyrazole-3-carboxylic acid is a heterocyclic building block whose purity can significantly impact the quality and safety of the final active pharmaceutical ingredient (API). A reliable analytical method is therefore essential for its characterization. The primary challenge in developing an HPLC method for this analyte lies in its polar and acidic nature, which can lead to poor retention on traditional C18 columns and peak tailing.

This method addresses these challenges by employing a C18 stationary phase with a carefully controlled acidic mobile phase. The low pH of the mobile phase suppresses the ionization of the carboxylic acid group, rendering the molecule less polar and enhancing its retention on the non-polar stationary phase. This approach is fundamental for achieving symmetrical peak shapes and reproducible retention times for acidic analytes. The method has been validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure its suitability for its intended purpose.

Physicochemical Properties of **4-Methylpyrazole-3-carboxylic Acid**

A thorough understanding of the analyte's physicochemical properties is the cornerstone of logical HPLC method development.

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Property	Value (Predicted/Reported)	Implication for HPLC Method Development
Molecular Formula	C5H6N2O2	Influences molecular weight and polarity.
Molecular Weight	126.11 g/mol	Essential for calculating concentrations.
pKa	~3.5 - 4.5 (Estimated)	Critical for selecting the mobile phase pH. To ensure the analyte is in its neutral form for better retention on a C18 column, the mobile phase pH should be at least 1.5-2 units below the pKa.
UV Absorbance	λmax ~220-230 nm	Dictates the selection of the detection wavelength for optimal sensitivity.
Solubility	Soluble in polar organic solvents	Guides the choice of diluent for sample and standard preparation.

HPLC Method Parameters and Justification

The selection of each parameter is a deliberate choice to optimize the separation and quantification of **4-Methylpyrazole-3-carboxylic acid**.

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Parameter	Optimized Condition	Scientific Rationale
Instrument	HPLC system with UV/Vis or PDA detector	Standard equipment for pharmaceutical analysis.
Column	C18, 250 mm x 4.6 mm, 5 µm	The C18 stationary phase provides the necessary hydrophobicity for retaining the analyte. The specified dimensions and particle size offer a good balance between resolution and backpressure.
Mobile Phase	Acetonitrile: 0.1% Phosphoric Acid in Water (30:70, v/v)	Acetonitrile is a common organic modifier with a low UV cutoff. 0.1% Phosphoric Acid is used to maintain a mobile phase pH of approximately 2.5, which is well below the analyte's pKa, ensuring it is in its non-ionized, more retentive form. This minimizes peak tailing and improves reproducibility.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing efficient separation within a reasonable analysis time.
Column Temperature	30 °C	Maintaining a constant column temperature is crucial for ensuring reproducible retention times and peak shapes.
Detection Wavelength	225 nm	This wavelength is close to the predicted λmax of the analyte, offering high sensitivity.
Injection Volume	10 µL	A small injection volume minimizes the potential for

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		band broadening.
Sample Diluent	Mobile Phase	Using the mobile phase as the diluent ensures compatibility and prevents peak distortion.

Experimental Protocols

Preparation of Mobile Phase and Solutions

4.1.1. 0.1% Phosphoric Acid in Water (Aqueous Component)

- Measure 999 mL of HPLC-grade water into a clean 1 L glass bottle.
- Carefully add 1 mL of concentrated phosphoric acid (85%) to the water.
- Mix thoroughly and sonicate for 15 minutes to degas.

4.1.2. Mobile Phase Preparation (Acetonitrile: 0.1% Phosphoric Acid in Water, 30:70)

- Measure 300 mL of HPLC-grade acetonitrile and 700 mL of 0.1% phosphoric acid in water.
- Combine them in a suitable container, mix well, and sonicate for 10 minutes to degas.

4.1.3. Standard Stock Solution (1000 µg/mL)

- Accurately weigh approximately 25 mg of **4-Methylpyrazole-3-carboxylic acid** reference standard into a 25 mL volumetric flask.
- Add approximately 15 mL of the mobile phase (diluent) and sonicate for 5 minutes to dissolve.
- Allow the solution to return to room temperature and dilute to the mark with the mobile phase. Mix well.

4.1.4. Working Standard Solutions

- Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These will be

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used to construct the calibration curve.

Sample Preparation

- Accurately weigh a sample containing approximately 25 mg of **4-Methylpyrazole-3-carboxylic acid** into a 25 mL volumetric flask.
- Follow steps 2 and 3 from the standard stock solution preparation.
- Filter the final solution through a 0.45 µm syringe filter before injection to protect the HPLC column from particulate matter.

HPLC System Setup and Analysis

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the system is clean.
- Inject the standard solutions in increasing order of concentration.
- Inject the prepared sample solutions.
- Perform a system suitability test by injecting the 50 µg/mL standard solution five times.

Method Validation

The developed method was validated according to ICH Q2(R1) guidelines.

System Suitability

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	> 5000
% RSD of Peak Area	≤ 2.0%	0.8%

Linearity

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The linearity of the method was evaluated by analyzing six concentrations of the standard solution ranging from 1 to 100 µg/mL. The correlation coefficient (r^2) was found to be > 0.999.

Accuracy (% Recovery)

Accuracy was determined by spiking a known amount of the analyte into a placebo matrix at three concentration levels (80%, 100%, and 120%). The mean recovery was between 98.0% and 102.0%.

Precision

Precision Level	Acceptance Criteria (%RSD)	Result (%RSD)
Repeatability (Intra-day)	≤ 2.0%	0.9%
Intermediate Precision (Inter-day)	≤ 2.0%	1.3%

Specificity and Stability-Indicating Properties

Forced degradation studies were performed to demonstrate the specificity and stability-indicating nature of the method. The analyte was subjected to acidic, basic, oxidative, thermal, and photolytic stress conditions.

- Acid Degradation: 1 M HCl at 60 °C for 2 hours.
- Base Degradation: 0.1 M NaOH at 60 °C for 1 hour.
- Oxidative Degradation: 3% H2O2 at room temperature for 4 hours.
- Thermal Degradation: 105 °C for 24 hours.
- Photolytic Degradation: UV light (254 nm) for 24 hours.

The method was able to successfully separate the main peak of **4-Methylpyrazole-3-carboxylic acid** from all degradation products, demonstrating its stability-indicating capability.

Visual Workflow and Logic

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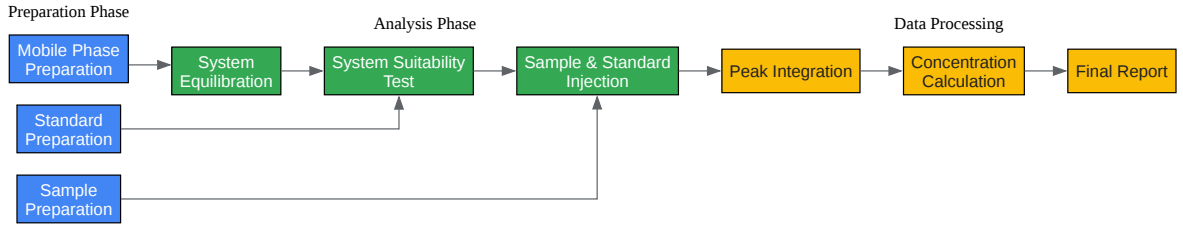
HPLC Analytical Workflow



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Caption: High-level workflow for the HPLC analysis of **4-Methylpyrazole-3-carboxylic acid**.

Rationale for Mobile Phase pH Selection

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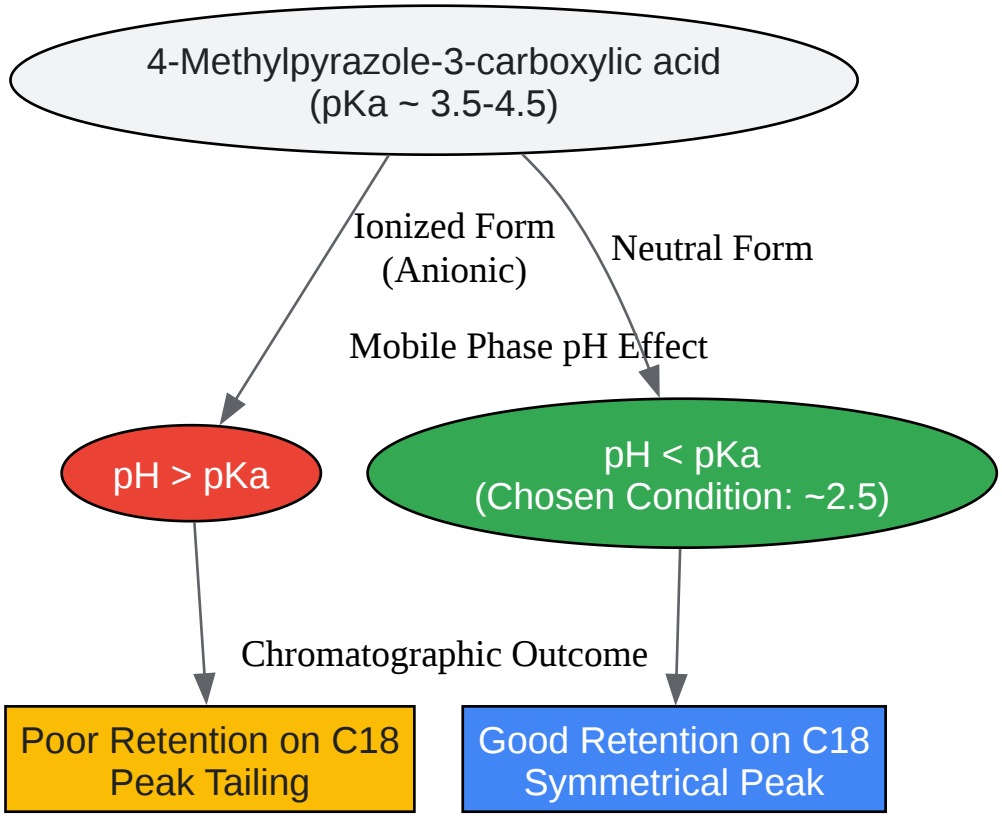

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